

Personal protective equipment for handling Y18501

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Compound of Interest

Compound Name: Y18501

Cat. No.: B12391466

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Essential Safety and Handling Guide for Y18501

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This document provides critical safety and logistical information for the handling of **Y18501**, an oxysterol-binding protein (OSBP) inhibitor. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **Y18501**.

Body Part	Required PPE	Specifications
Hands	Waterproof Gloves	Chemical-resistant (e.g., nitrile)
Body	Long-sleeved shirt and long pants	Standard laboratory coat is recommended
Feet	Closed-toe shoes and socks	---
Respiratory	Dust/mist filtering respirator	Required for hand-wand applications. Use a NIOSH-approved respirator with an N, R, P, or HE filter.
Eyes	Safety glasses or goggles	Protect against splashes and aerosols

Operational Plan: Safe Handling and Use

Strict adherence to the following procedures is mandatory when working with **Y18501**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling powdered forms or creating solutions.
- Ensure eyewash stations and safety showers are readily accessible.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all required PPE is donned correctly. Prepare your workspace by covering surfaces with absorbent, disposable liners.
- Weighing and Aliquoting: Handle solid **Y18501** in a fume hood to avoid inhalation of dust. Use appropriate tools for weighing and transferring the compound.
- Solution Preparation: When dissolving **Y18501**, add the solvent to the compound slowly to avoid splashing.

- Post-Handling: Immediately after handling, wash hands thoroughly with soap and water. Clean all contaminated surfaces.

User Safety Recommendations:

- Wash hands before eating, drinking, chewing gum, using tobacco, or using the toilet.[\[1\]](#)
- Remove clothing immediately if the pesticide gets inside. Then, wash thoroughly and put on clean clothing.[\[1\]](#)
- Remove PPE immediately after handling this product. Wash the outside of gloves before removing. As soon as possible, wash thoroughly and change into clean clothing.[\[1\]](#)

Disposal Plan

Proper disposal of **Y18501** and associated waste is crucial to prevent environmental contamination and ensure compliance with regulations.

Waste Type	Disposal Procedure
Unused Y18501	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
Contaminated Labware (disposable)	Place in a designated hazardous waste container.
Contaminated Labware (reusable)	Decontaminate with an appropriate solvent before washing.
Contaminated PPE	Dispose of in a designated hazardous waste container.

Cleaning of PPE:

- Follow the manufacturer's instructions for cleaning and maintaining PPE. If no such instructions are available for washables, use detergent and hot water.
- Keep and wash PPE separately from other laundry.[\[1\]](#)

Experimental Protocols and Signaling Pathway

Y18501 is an inhibitor of the oxysterol-binding protein (OSBP). OSBP is a lipid transfer protein located at membrane contact sites between the endoplasmic reticulum (ER) and the Golgi apparatus, where it facilitates the exchange of cholesterol for phosphatidylinositol-4-phosphate (PI4P).[2][3] By inhibiting OSBP, **Y18501** disrupts this lipid transport, affecting Golgi structure and function, and can impact signaling pathways that are regulated by cellular cholesterol levels and PI4P metabolism.

Key Experimental Protocol: In Vitro Lipid Transfer Assay

This protocol is designed to assess the inhibitory effect of **Y18501** on the lipid transfer activity of OSBP.

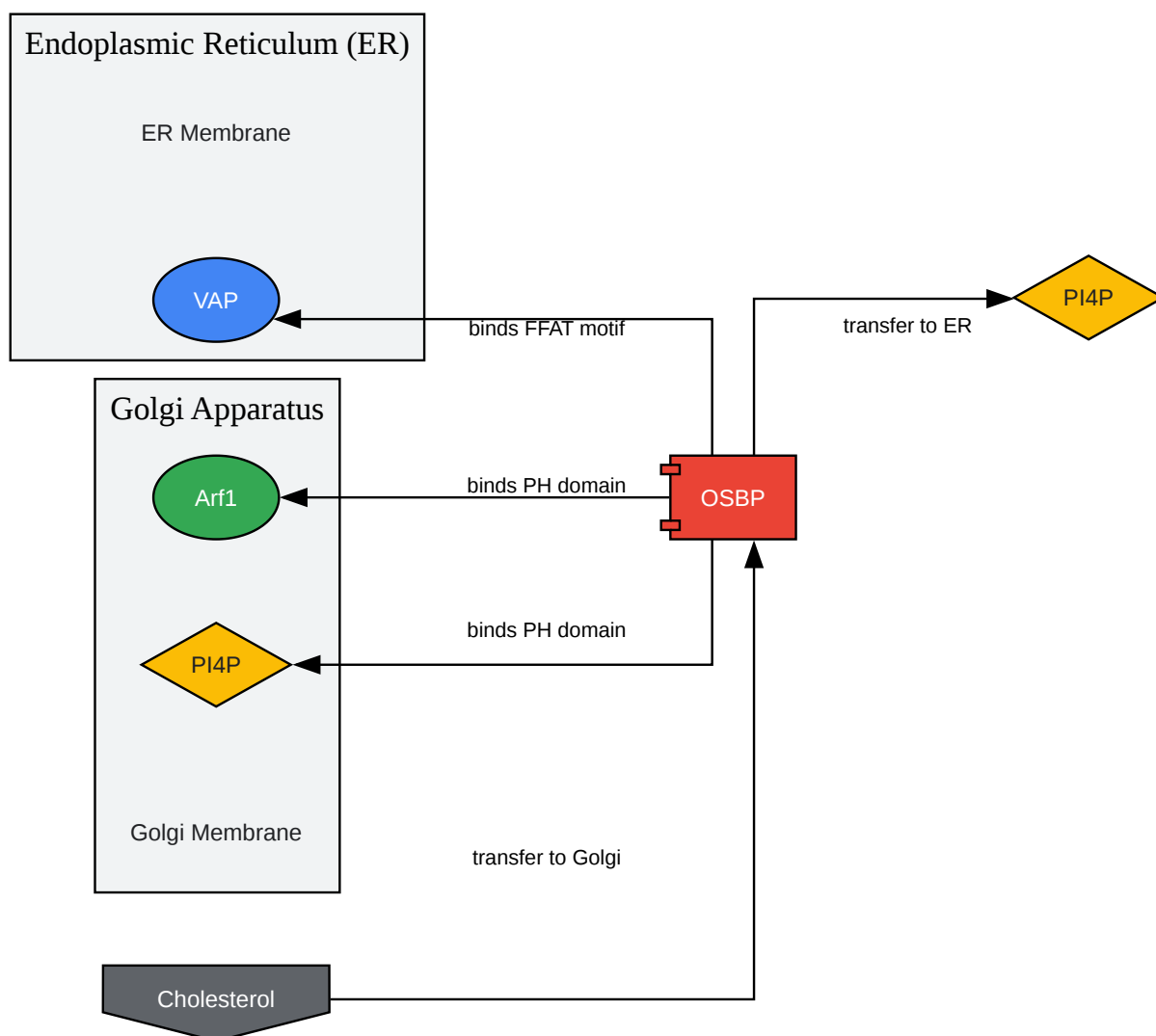
Methodology:

- Prepare Liposomes:
 - Donor Liposomes (ER-mimicking): Prepare liposomes containing a fluorescent cholesterol analog (e.g., dehydroergosterol - DHE).
 - Acceptor Liposomes (Golgi-mimicking): Prepare unlabeled liposomes.
- Initiate the Assay:
 - In a multi-well plate, combine the donor and acceptor liposomes with purified OSBP protein.
 - Add **Y18501** at various concentrations to different wells. Include a vehicle control (e.g., DMSO).
- Monitor Lipid Transfer:
 - Measure the increase in fluorescence in the acceptor liposomes over time using a plate reader. The transfer of DHE from donor to acceptor liposomes will result in a change in its fluorescence properties.
- Data Analysis:

- Calculate the initial rate of lipid transfer for each concentration of **Y18501**.
- Plot the transfer rates against the inhibitor concentration to determine the IC₅₀ value of **Y18501**.

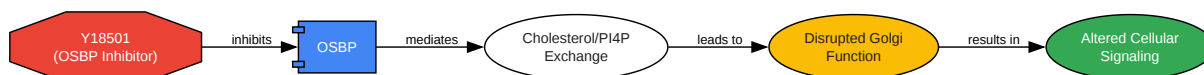
Visualizing the OSBP-Mediated Lipid Exchange and Inhibition

The following diagrams illustrate the mechanism of OSBP and the point of inhibition by **Y18501**.



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Caption: OSBP at the ER-Golgi contact site, facilitating cholesterol and PI4P exchange.



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